

An In-depth Technical Guide to 4-Methylphthalic Anhydride

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Compound of Interest

Compound Name: 4-Methylphthalic anhydride

Cat. No.: B102405

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylphthalic anhydride (4-MPA), with the CAS Number 19438-61-0, is an aromatic dicarboxylic anhydride.[1] It serves as a pivotal intermediate in the synthesis of a variety of organic compounds, ranging from polymers to agrochemicals.[2][3][4] Its structure, featuring a reactive anhydride group and a methyl-substituted benzene ring, makes it a versatile building block in organic chemistry. This guide provides a comprehensive overview of its properties, synthesis, and key applications, with a focus on experimental details relevant to a research and development setting.

Chemical and Physical Properties

4-Methylphthalic anhydride is a white to off-white or yellowish crystalline solid at room temperature.[5] It is sensitive to moisture and should be stored accordingly.[3] Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	19438-61-0	[1][2]
Molecular Formula	C ₉ H ₆ O ₃	[1]
Molecular Weight	162.14 g/mol	[1]
Appearance	White to yellow-orange crystalline powder or flakes	[5]
Melting Point	88 - 93 °C	[6]
Boiling Point	295 °C (at 760 mmHg)	[2]
140-142 °C (at 12 mmHg)		
Density	~1.26 g/cm ³ (estimate)	[2]
Vapor Pressure	0.00157 mmHg at 25°C	[2]
Solubility	Insoluble in water. Soluble in chloroform, acetone, ethanol, and toluene.	[1]
InChI Key	ZOXBWJMCXHTKNU-UHFFFAOYSA-N	[1]

Spectroscopic Data

Characterization of **4-methylphthalic anhydride** is routinely performed using standard spectroscopic methods.

- Infrared (IR) Spectroscopy: The IR spectrum prominently displays strong carbonyl stretching bands characteristic of an acid anhydride, typically around 1850 cm⁻¹ and 1770 cm⁻¹.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum will show signals for the aromatic protons (in the 7-8 ppm region) and a singlet for the methyl group protons (around 2.5 ppm).

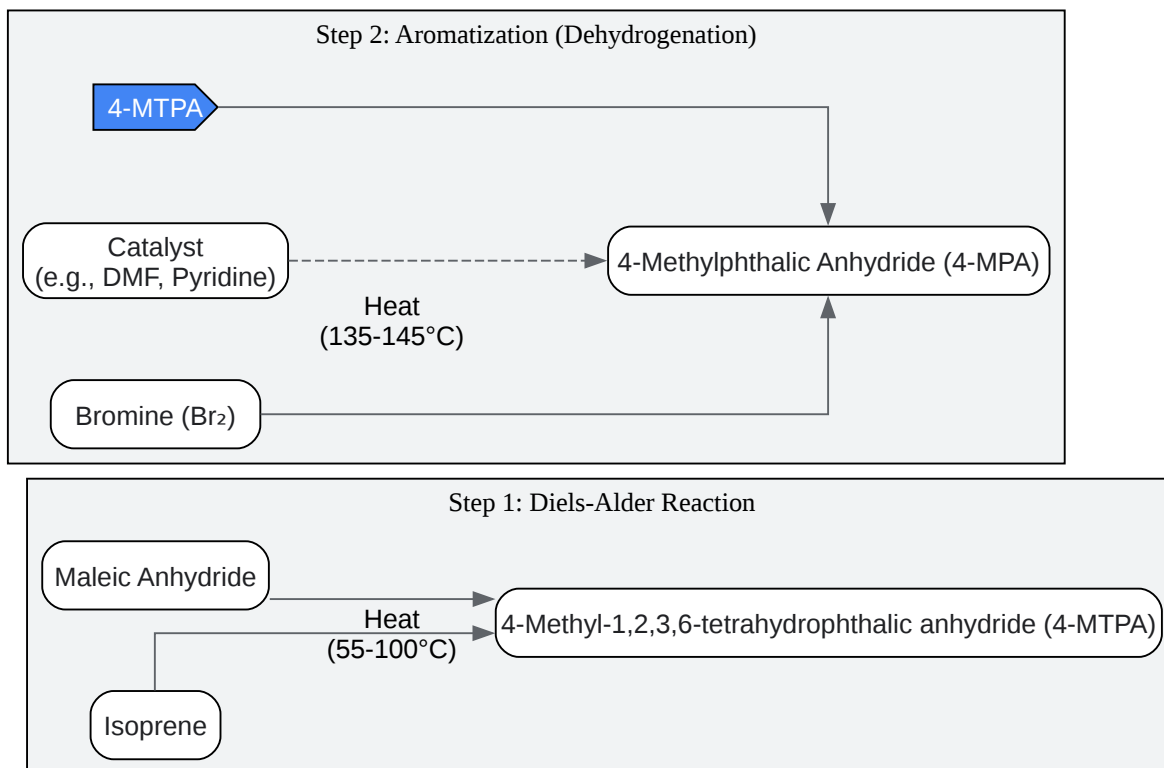
- ^{13}C NMR: The carbon NMR spectrum will show signals for the carbonyl carbons, aromatic carbons, and the methyl carbon.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound ($m/z = 162.14$).^[7]

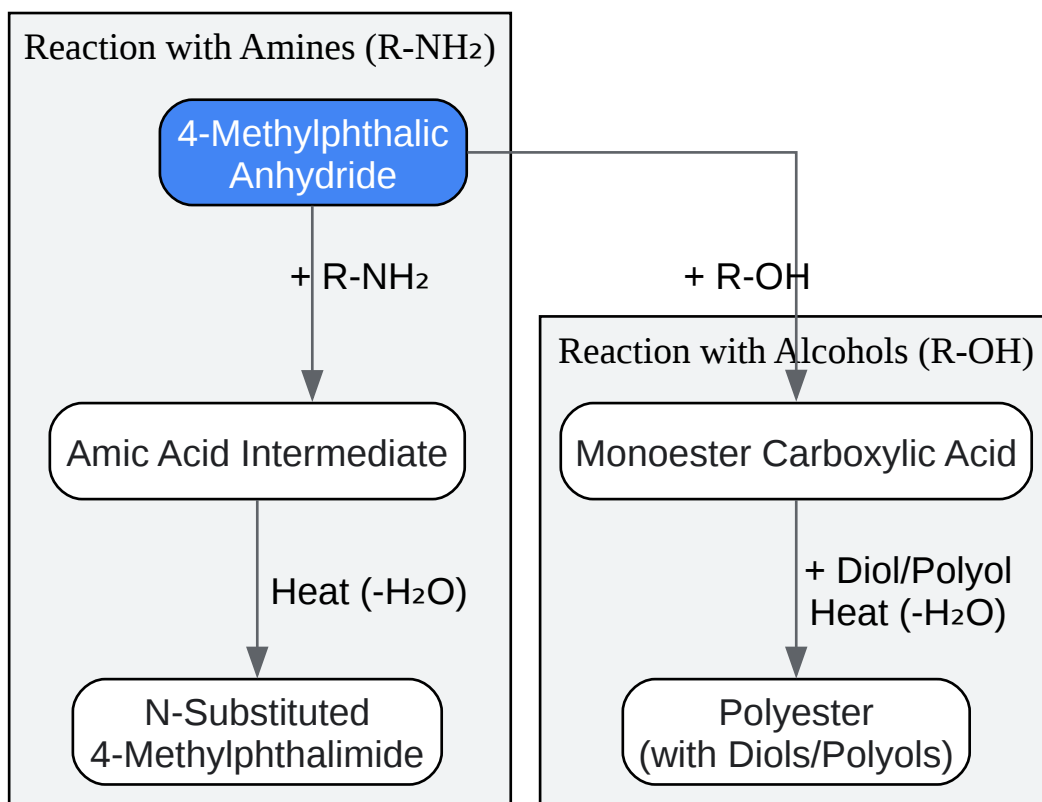
Detailed spectroscopic data can be accessed through public databases such as the NIST WebBook and PubChem.^[7]^[8]

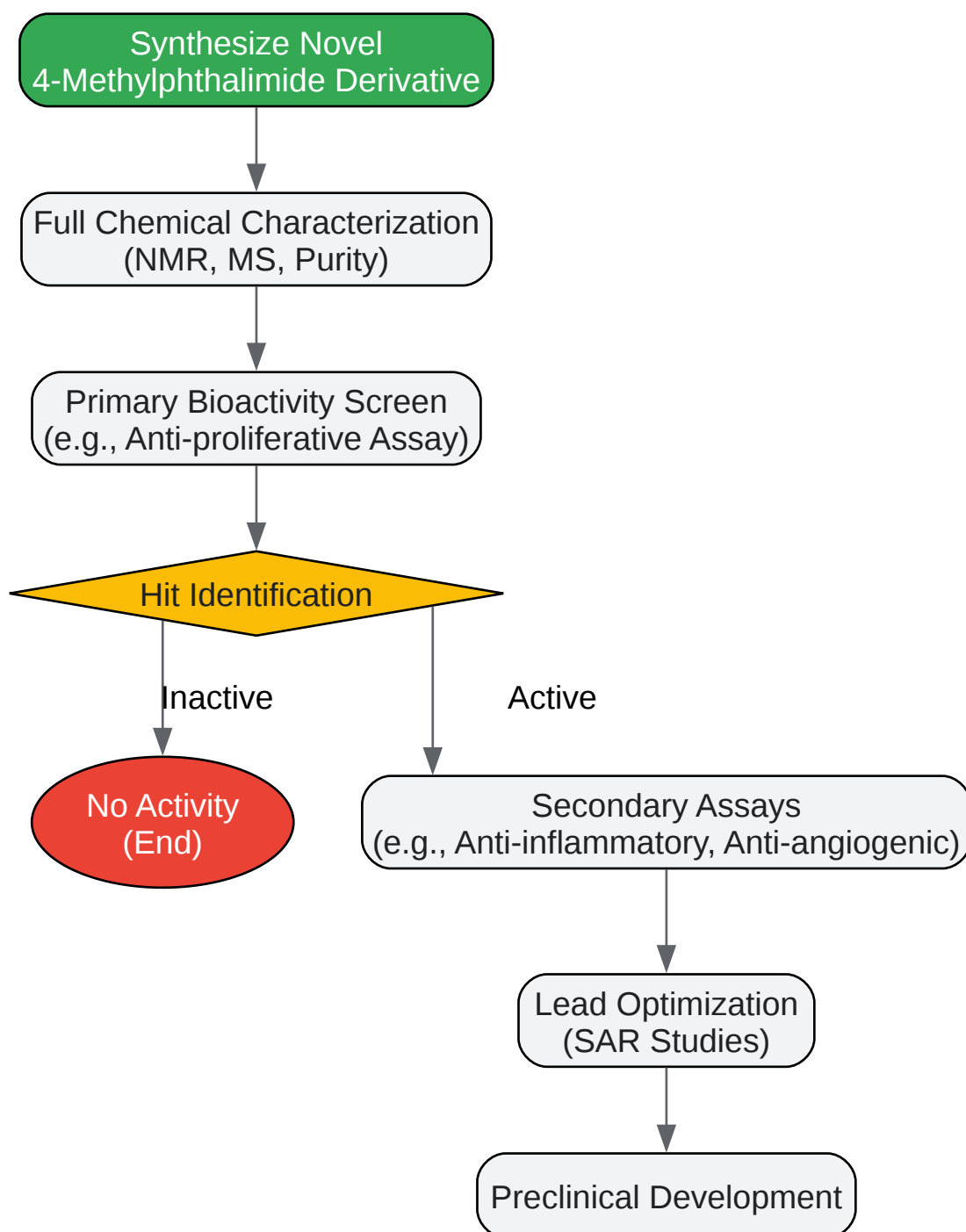
Synthesis and Experimental Protocols

The synthesis of **4-methylphthalic anhydride** is typically achieved through a two-step process involving a Diels-Alder reaction followed by an aromatization/dehydrogenation step.

Logical Workflow for Synthesis







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